Technical Support Center: Navigating Solubility Challenges of (213C)Propanedioic Acid

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Compound of Interest

Compound Name:	*(213C)propanedioic acid*
CAS No.:	*55514-11-9*
Cat. No.:	*B127227*

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Welcome to the dedicated technical support resource for **(213C)propanedioic acid**. This guide is designed for researchers, scientists, and drug development professionals to provide expert advice, troubleshooting strategies, and answers to frequently asked questions regarding the solubility of this isotopically labeled compound. As Senior Application Scientists, we understand that seamless integration of labeled compounds into your experimental workflows is critical for generating accurate and reproducible data.

(213C)Propanedioic acid, a stable isotope-labeled form of malonic acid, is a crucial tracer in metabolic flux analysis and mechanistic studies. However, its solubility characteristics can sometimes present challenges. This guide offers in-depth, practical solutions to help you overcome these hurdles and ensure the success of your research.

Frequently Asked Questions (FAQs)

This section addresses common questions about the solubility and handling of **(213C)propanedioic acid**.

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Q1: What is the expected solubility of (213C)propanedioic acid in common laboratory solvents?

A1: The physical and chemical properties of **(213C)propanedioic acid** are nearly identical to its unlabeled counterpart, malonic acid.[1] Therefore, the solubility data for malonic acid is an excellent guide. Propanedioic acid is a polar molecule and is highly soluble in polar solvents.[2][3] It is particularly soluble in water and other oxygenated solvents.[4][5][6] Conversely, it is insoluble in nonpolar solvents like hexane.[2]

Solvent	Solubility (g/L) at 20-25°C	Polarity
Water	763[7][8]	Polar Protic
Methanol	Soluble[2]	Polar Protic
Ethanol	Soluble[4]	Polar Protic
Pyridine	Soluble[4]	Polar Aprotic
Ether	Soluble[4]	Polar Aprotic
Hexane	Insoluble[2]	Nonpolar

Q2: How does temperature affect the solubility of (213C)propanedioic acid?

A2: The solubility of dicarboxylic acids like propanedioic acid in water generally increases with temperature.[9] If you are encountering solubility limits at room temperature, gentle warming of the solution can help to dissolve more of the compound. However, be aware that propanedioic acid decomposes at temperatures above its melting point (135-137°C).[4][7] For most applications, warming to 40-50°C is sufficient to enhance solubility without risking thermal degradation.

Q3: Does the pH of the solution impact the solubility of (213C)propanedioic acid?

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A3: Yes, pH has a significant effect on the solubility of propanedioic acid.[10][11] As a dicarboxylic acid, it has two pKa values: pKa1 = 2.83 and pKa2 = 5.69.[7][8]

- At low pH (below 2.83): The acid is in its fully protonated, neutral form, $CH_2(COOH)_2$.
- Between pH 2.83 and 5.69: It primarily exists as the monovalent malonate anion, $HOOCCH_2COO^-$.[10]
- Above pH 5.69: It is predominantly in the divalent malonate anion form, $^-OOCCH_2COO^-$.[10]

The ionized (deprotonated) forms are significantly more soluble in water than the neutral form due to ion-dipole interactions.[12] Therefore, increasing the pH by adding a base will substantially increase the solubility of **(213C)propanedioic acid** in aqueous solutions.[12]

Caption: Effect of pH on the ionization state and solubility of propanedioic acid.

Q4: Are there any stability concerns when dissolving (213C)propanedioic acid?

A4: **(213C)Propanedioic acid** is a stable compound under standard laboratory conditions. However, there are a few points to consider:

- Thermal Decomposition: As mentioned, avoid heating above its melting point (135-137°C) to prevent decarboxylation to acetic acid and CO_2.[10]
- Hygroscopicity: The compound is hygroscopic and can absorb moisture from the air, which may lead to caking.[10] It is essential to store it in a tightly sealed container in a dry environment.
- Chemical Reactivity: Propanedioic acid can react with strong oxidizing agents. It can also undergo condensation reactions with aldehydes, ketones, and urea under specific conditions.[7] Be mindful of the other components in your solution.

Q5: Are there any special considerations for handling an isotopically labeled compound like (213C)propanedioic acid?

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A5: Since ^{13}C is a stable, non-radioactive isotope, there are no radiological risks.[13] The primary safety considerations are dictated by the chemical properties of propanedioic acid itself.[13] Always follow standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[13] The main experimental consideration is to avoid isotopic dilution from extraneous carbon sources. Ensure all glassware is scrupulously clean and use high-purity solvents.

Troubleshooting Guide

This section provides solutions to specific problems you might encounter during your experiments.

Issue 1: The (213C)propanedioic acid is not fully dissolving in water at the desired concentration.

- Potential Cause 1: Concentration exceeds solubility limit.
  - Solution: While propanedioic acid is very soluble in water (763 g/L), you may be attempting to create a supersaturated solution.[7][8]
    - Verify your calculations: Double-check that the desired concentration is below the solubility limit at room temperature.
    - Increase solvent volume: If possible, add more water to decrease the concentration.
    - Gentle heating: Warm the solution to 40-50°C with stirring. This often helps to dissolve the compound completely. Allow the solution to cool to room temperature to ensure it remains in solution.
- Potential Cause 2: The pH of the water is too low.
  - Solution: The pH of deionized water can be slightly acidic due to dissolved CO_2. This can suppress the dissolution of propanedioic acid.
    - Adjust the pH: Add a small amount of a suitable base (e.g., dilute NaOH or KOH) dropwise while monitoring the pH. Increasing the pH above 5.7 will convert the acid to

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its highly soluble dianionic form.[10] Be sure that the added base will not interfere with your downstream applications.

Issue 2: A precipitate forms after the (213C)propanedioic acid initially dissolves.

- Potential Cause 1: Temperature change.
  - Solution: If you heated the solution to dissolve the compound and then cooled it rapidly, it may have crashed out of the solution.
    - Re-dissolve with heat: Gently warm the solution again until the precipitate dissolves.
    - Slow cooling: Allow the solution to cool to room temperature slowly. If it remains dissolved, it is stable at that concentration. If not, the concentration is too high for room temperature.
- Potential Cause 2: Presence of certain metal ions.
  - Solution: Some metal ions, such as calcium, can form insoluble salts with malonate.[10]
    - Use high-purity water: Ensure you are using deionized or distilled water with minimal mineral content.
    - Chelating agents: If the presence of divalent cations is unavoidable in your experimental system, consider adding a small amount of a chelating agent like EDTA, if it is compatible with your experiment.

Issue 3: The (213C)propanedioic acid is not dissolving in an organic solvent.

- Potential Cause 1: Incorrect solvent polarity.
  - Solution: Propanedioic acid is polar and will not dissolve in nonpolar solvents like hexane or toluene.[2]

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    - Choose a polar solvent: Switch to a polar solvent such as methanol, ethanol, or a polar aprotic solvent like THF or dioxane.[2][4][14]
    - Solvent mixtures: Consider using a mixture of solvents to achieve the desired polarity.
- Potential Cause 2: Insufficient solvation.
    - Solution: Even in appropriate polar organic solvents, dissolution can be slow.
        - Increase agitation: Use a vortex mixer or sonicator to increase the interaction between the solvent and the solid.
        - Gentle warming: As with aqueous solutions, gently warming the mixture can increase the rate of dissolution.

Caption: A workflow for troubleshooting solubility issues with **(213C)propanedioic acid**.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in an Aqueous Buffer

This protocol describes the preparation of a 1 M stock solution of **(213C)propanedioic acid** in a phosphate buffer (pH 7.4).

Materials:

- **(213C)propanedioic acid** (MW will vary based on isotopic purity, use the value from the certificate of analysis)
- High-purity water (e.g., Milli-Q)
- Phosphate-buffered saline (PBS) components or pre-made buffer
- Calibrated pH meter
- Stir plate and magnetic stir bar
- Volumetric flasks and appropriate glassware

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Procedure:

- Calculate the required mass: Determine the mass of **(213C)propanedioic acid** needed to prepare the desired volume and concentration. For a 10 mL solution of 1 M, you will need 10 mmol.
- Weigh the compound: Accurately weigh the calculated mass of **(213C)propanedioic acid** in a suitable container.
- Initial Dissolution: Add approximately 7 mL of high-purity water to the vessel containing the compound. Place on a stir plate with a magnetic stir bar.
- pH Adjustment: The initial solution will be acidic. Slowly add a concentrated NaOH or KOH solution dropwise while monitoring the pH. Continue adding the base until the pH is stable at 7.4. The solid should fully dissolve as the pH increases.
- Final Volume: Once the compound is fully dissolved and the pH is stable, transfer the solution to a 10 mL volumetric flask. Rinse the original container with small amounts of water and add the rinsate to the flask. Add water to bring the final volume to the 10 mL mark.
- Sterilization (if required): Filter-sterilize the solution through a 0.22 µm filter into a sterile container.
- Storage: Store the stock solution at 4°C or aliquoted at -20°C for long-term storage.

Protocol 2: Preparation of a Stock Solution in an Organic Solvent (Ethanol)

This protocol describes the preparation of a 500 mM stock solution in absolute ethanol.

Materials:

- **(213C)propanedioic acid**
- Absolute ethanol (≥99.5%)
- Vortex mixer or sonicator

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- Volumetric flasks

Procedure:

- Calculate the required mass: Determine the mass of **(213C)propanedioic acid** needed.
- Weigh the compound: Accurately weigh the compound and place it in a volumetric flask.
- Add Solvent: Add approximately 80% of the final desired volume of absolute ethanol to the flask.
- Promote Dissolution: Cap the flask and use a vortex mixer or place it in a sonicator bath for 5-10 minutes to aid dissolution. Gentle warming to 30-40°C can also be applied if necessary.
- Final Volume: Once the solid is completely dissolved, add ethanol to bring the solution to the final volume.
- Storage: Store the solution in a tightly capped container at room temperature, protected from light. Ensure the container is sealed well to prevent solvent evaporation.

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